

Personal protective equipment for handling 6-Chloronicotinic acid

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Compound of Interest

Compound Name: 6-Chloronicotinic acid

Cat. No.: B046074

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Essential Safety and Handling Guide for 6-Chloronicotinic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **6-Chloronicotinic acid**, ensuring the well-being of laboratory personnel and adherence to safety protocols.

Hazard Identification and Classification

6-Chloronicotinic acid is classified as a hazardous substance.^{[1][2]} It is crucial to understand its potential dangers before handling.

- Skin Irritation: Causes skin irritation.^{[1][2][3][4]}
- Eye Irritation: Causes serious eye irritation.^{[1][2][3][4]}
- Respiratory Irritation: May cause respiratory irritation.^{[1][2][3][4]}

Personal Protective Equipment (PPE)

When handling **6-Chloronicotinic acid**, appropriate personal protective equipment is mandatory to prevent exposure.

PPE Category	Recommended Equipment	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield. [5] [6] [7] [8] [9]	Protects against dust particles and splashes that can cause serious eye irritation. [1] [2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). [6] [9]	Prevents direct skin contact and irritation. [1] [2]
Body Protection	Laboratory coat, chemical-resistant apron, or coveralls. [5] [6] [8] [9]	Protects skin from accidental spills and contamination.
Respiratory Protection	Use in a well-ventilated area or in a chemical fume hood. [1] [6] [10] [11] If dust is generated, a NIOSH-approved respirator may be necessary. [5] [6]	Minimizes the inhalation of dust particles that can irritate the respiratory system. [1] [2]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **6-Chloronicotinic acid** is essential for maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[6\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[2\]](#)
- Store below eye level to minimize the risk of dropping and spillage.[\[7\]](#)[\[11\]](#)

2. Handling and Use:

- All handling of **6-Chloronicotinic acid** powder should be conducted in a chemical fume hood to control dust.[\[10\]](#)[\[11\]](#)

- Avoid breathing dust.[1][6]
- Wash hands thoroughly after handling.[1][5]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[1][2][6]

3. First Aid Measures:

- After eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5]
- After skin contact: Remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[5][10]
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.[1][2][5]
- If swallowed: Do NOT induce vomiting. Rinse mouth with water and drink 2-4 cupfuls of milk or water. Seek medical attention.[5]

Disposal Plan

Proper disposal of **6-Chloronicotinic acid** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

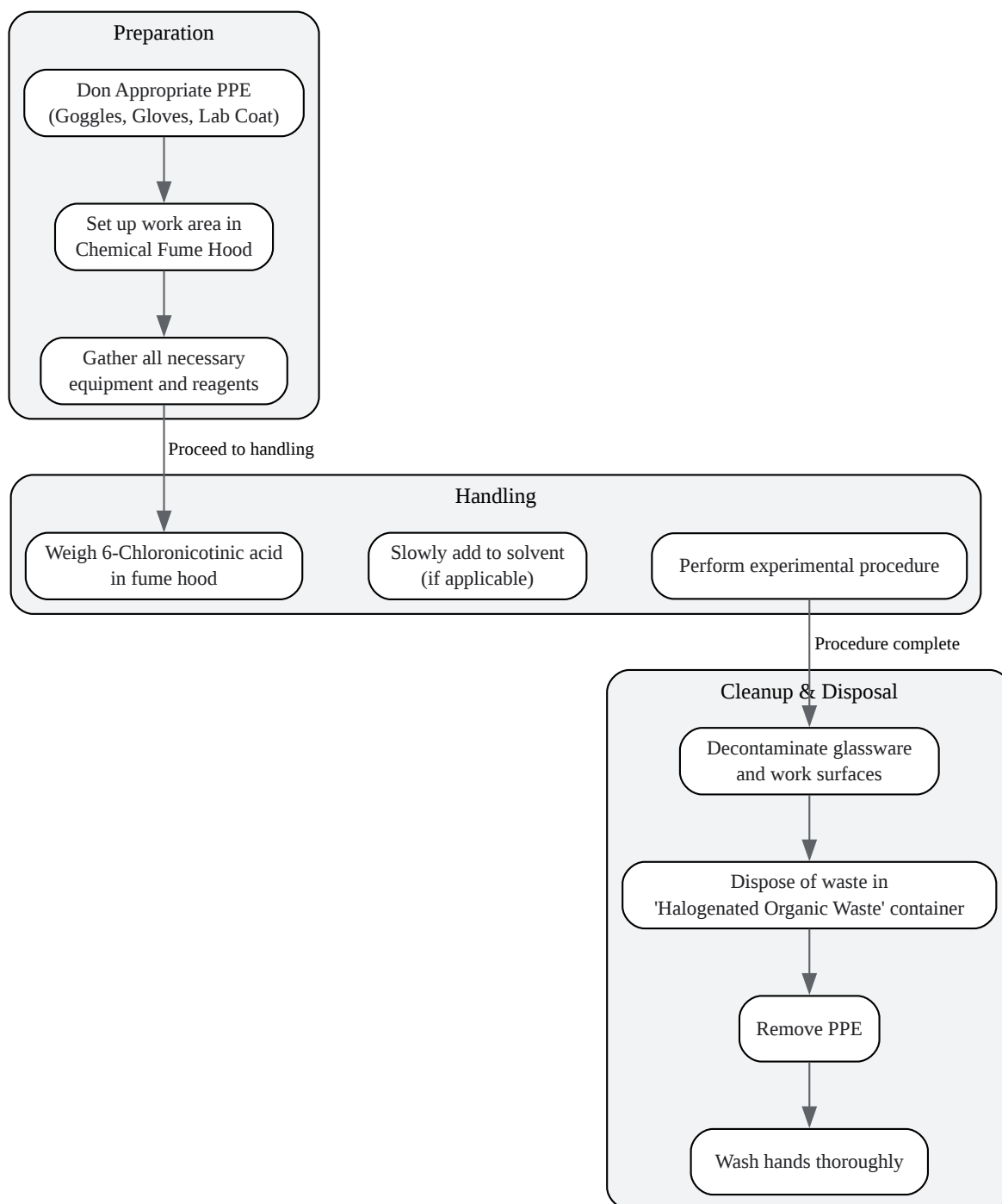
- Waste Classification: **6-Chloronicotinic acid** is a halogenated organic compound.[12]
- Container Labeling: All waste containers must be clearly labeled as "Hazardous Waste" and include the full chemical name.[13][14]
- Segregation: Do not mix halogenated organic waste with non-halogenated waste streams to avoid costly disposal procedures.[14][15]
- Disposal Method: Dispose of waste through an authorized hazardous waste disposal company. Do not empty into drains.[1][2] Sweep up solid spills and place them into a suitable, labeled container for disposal.[1][2][5]

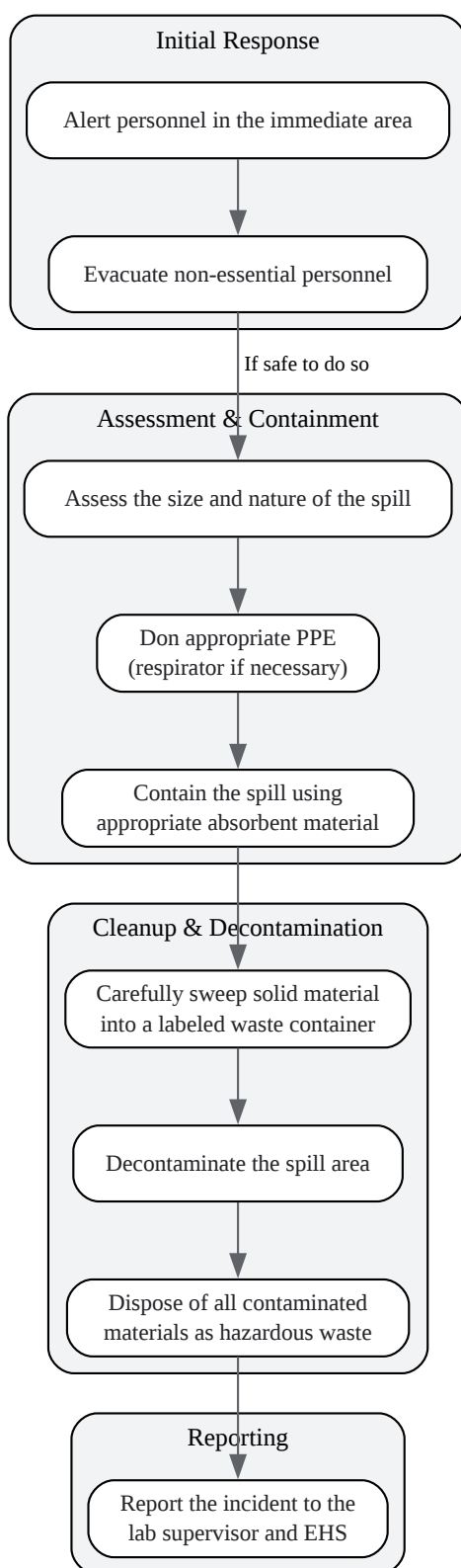
Quantitative Data Summary

Property	Value
Molecular Formula	C6H4ClNO2[4][6]
Molecular Weight	157.55 g/mol [3][4]
Appearance	White to yellow to orange powder/crystal[16]
Hazards	Skin Irritant (Category 2), Eye Irritant (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory system)[1][2]

Visual Workflows

The following diagrams illustrate key procedures for handling **6-Chloronicotinic acid**.





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